

Health and Safety Technical Guide: 1,3,5-Tris(trifluoromethyl)benzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3,5-Tris(trifluoromethyl)benzene

Cat. No.: B044845

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide and is not a substitute for a formal Safety Data Sheet (SDS). Always refer to the SDS provided by the manufacturer before handling this chemical.

Executive Summary

1,3,5-Tris(trifluoromethyl)benzene is a fluorinated organic compound utilized as an intermediate and building block in various fields, including pharmaceutical and agrochemical research.^[1] While its utility in synthesis is significant, a thorough understanding of its health and safety profile is paramount for its safe handling. This guide provides a comprehensive overview of the known health and safety information for **1,3,5-Tris(trifluoromethyl)benzene**, with a focus on hazard identification, safe handling protocols, and emergency procedures.

A critical finding is the general lack of comprehensive toxicological data for this compound.^[2] Many standard toxicological endpoints, such as acute toxicity, carcinogenicity, and mutagenicity, have not been thoroughly investigated.^[2] Therefore, this chemical should be handled with the utmost caution, assuming it to be potentially hazardous.

Hazard Identification and Classification

1,3,5-Tris(trifluoromethyl)benzene is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).^{[2][3][4]}

Table 1: GHS Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor.[2][4][5]
Skin Irritation	2	H315: Causes skin irritation.[2][3][4]
Serious Eye Irritation	2A	H319: Causes serious eye irritation.[2][3][4]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation.[2][3][4]

Signal Word: Warning[4][5]

Hazard Pictograms:

- Flame (GHS02)
- Exclamation Mark (GHS07)

Physicochemical Information

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage.

Table 2: Physicochemical Properties of **1,3,5-Tris(trifluoromethyl)benzene**

Property	Value	Source(s)
Molecular Formula	C ₉ H ₃ F ₉	[3][4][6]
Molecular Weight	282.11 g/mol	[3][4][6]
Appearance	Colorless liquid	[5]
Boiling Point	120 °C at 750 mmHg	[2][5][6][7]
Density	1.514 g/mL at 25 °C	[2][5][6][7]
Flash Point	43 °C (109.4 °F) - closed cup	[5]
Refractive Index	n _{20/D} 1.359	[5][6][7]
Solubility	Insoluble in water; soluble in organic solvents.[7]	

Toxicological Profile: A Data Gap

A thorough review of publicly available safety literature reveals a significant lack of empirical toxicological data for **1,3,5-Tris(trifluoromethyl)benzene**. Safety Data Sheets consistently report "No data available" for the following critical endpoints[2]:

- Acute toxicity (oral, dermal, and inhalation)
- Germ cell mutagenicity
- Carcinogenicity[2]
- Reproductive toxicity
- Specific target organ toxicity - repeated exposure

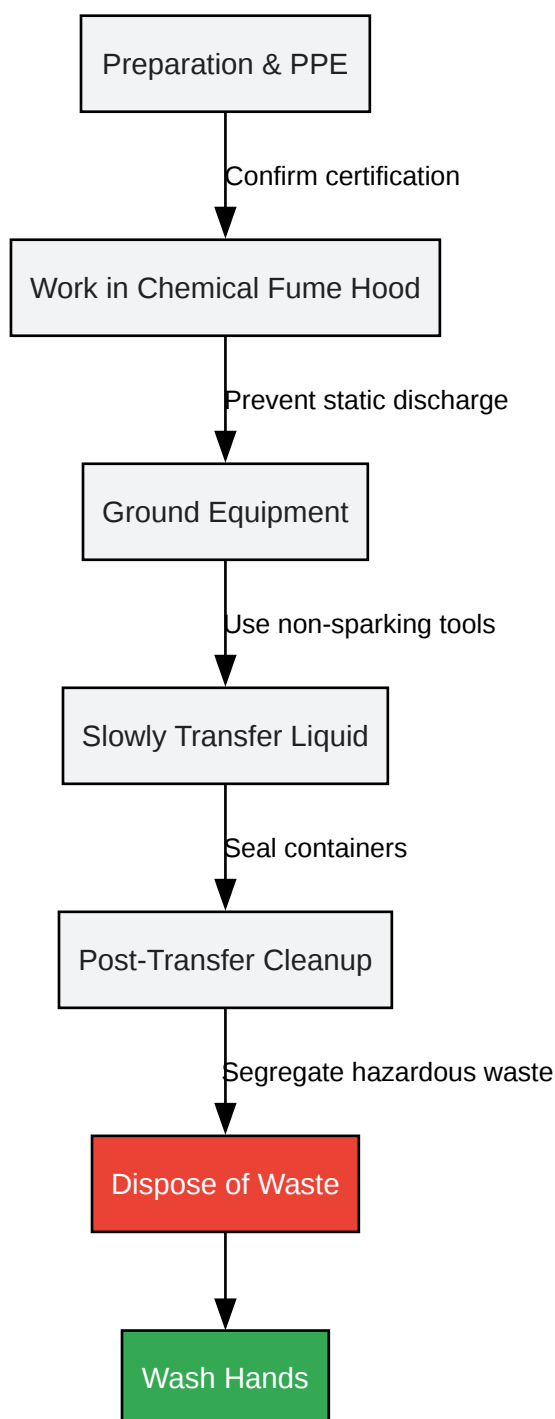
While no formal studies are available, one SDS notes that the substance may be harmful if inhaled, swallowed, or absorbed through the skin.[3] The absence of comprehensive data necessitates a conservative approach to handling, treating the substance as potentially harmful upon acute and chronic exposure.

Experimental Protocols and Workflows

Due to the lack of published toxicological studies, detailed experimental protocols for toxicity assessment are not available. However, based on the compound's known hazards, the following workflows for safe handling and emergency response are mandated.

Standard Laboratory Handling Workflow

All work with **1,3,5-Tris(trifluoromethyl)benzene** must be conducted with strict adherence to safety protocols to minimize exposure risk.



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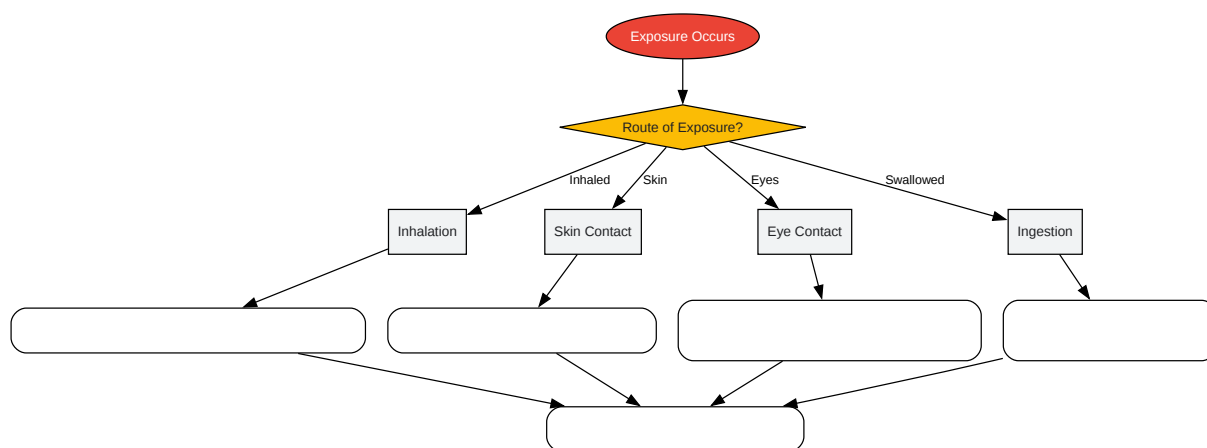
*Safe handling workflow for **1,3,5-Tris(trifluoromethyl)benzene**.*

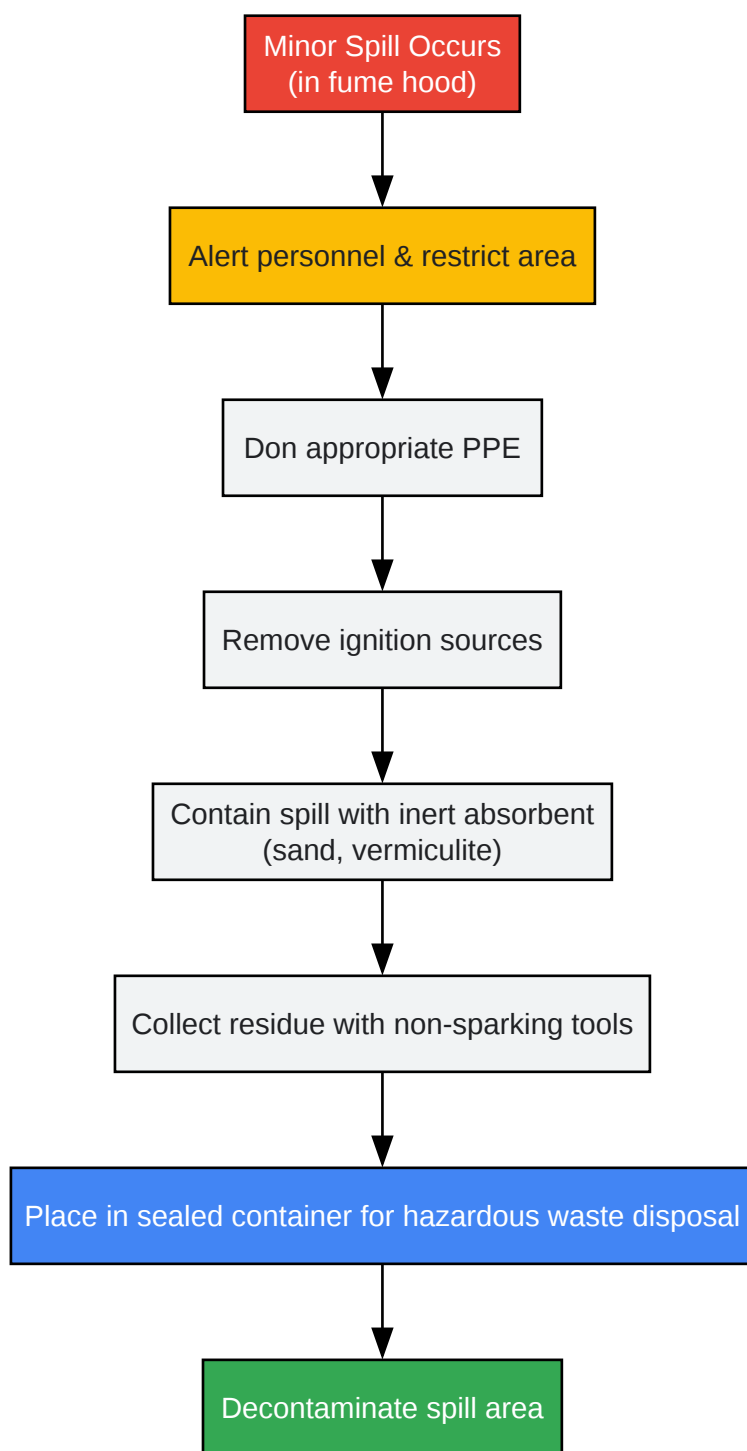
Methodology for Standard Handling:

- Preparation and Personal Protective Equipment (PPE): Before handling, ensure a certified chemical fume hood is available and functioning correctly.[\[8\]](#) Don appropriate PPE, including chemical safety goggles, flame-retardant lab coat, and chemical-resistant gloves (e.g., nitrile rubber).[\[8\]](#)
- Work Area: All manipulations must be performed inside a chemical fume hood to prevent inhalation of vapors.[\[3\]](#)[\[8\]](#)
- Grounding: To prevent ignition from static discharge, ground and bond the container and receiving equipment before transferring the liquid.[\[9\]](#)[\[10\]](#) Use only non-sparking tools.[\[9\]](#)[\[10\]](#)
- Transfer: Transfer the liquid slowly to avoid splashing.
- Post-Transfer Cleanup: Immediately and tightly close all containers.[\[2\]](#)[\[3\]](#) Decontaminate any surfaces that may have been exposed.
- Waste Disposal: Dispose of all contaminated materials (gloves, wipes, etc.) as hazardous waste in accordance with local, state, and federal regulations.[\[2\]](#)[\[8\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling is complete.[\[2\]](#)

Emergency First Aid Response

A clear and logical workflow is critical in the event of an accidental exposure.





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